

Application Notes and Protocols for In Vivo Studies of BAY-2925976

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: BAY-2925976

Cat. No.: B15544760

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For Researchers, Scientists, and Drug Development Professionals

Introduction

BAY-2925976 is an experimental small molecule developed by Bayer that acts as a potent and selective antagonist of the α_2C -adrenoceptor.^{[1][2][3][4][5]} It has been investigated for the treatment of obstructive sleep apnea (OSA), a condition characterized by recurrent episodes of upper airway collapse during sleep.^{[1][2]} The proposed mechanism of action for **BAY-2925976** in OSA involves the enhancement of noradrenergic signaling to the hypoglossal nerve, which innervates the genioglossus muscle, a key upper airway dilator.^[4] By antagonizing the α_2C -adrenoceptor, **BAY-2925976** is thought to disinhibit noradrenaline release in the central nervous system, thereby increasing the excitability of hypoglossal motoneurons and augmenting the activity of the genioglossus muscle to maintain airway patency during sleep.^[4]

These application notes provide a summary of the available preclinical in vivo data for **BAY-2925976** and outline the likely experimental protocols used in its evaluation.

Data Presentation

In Vitro and Pharmacokinetic Profile of BAY-2925976

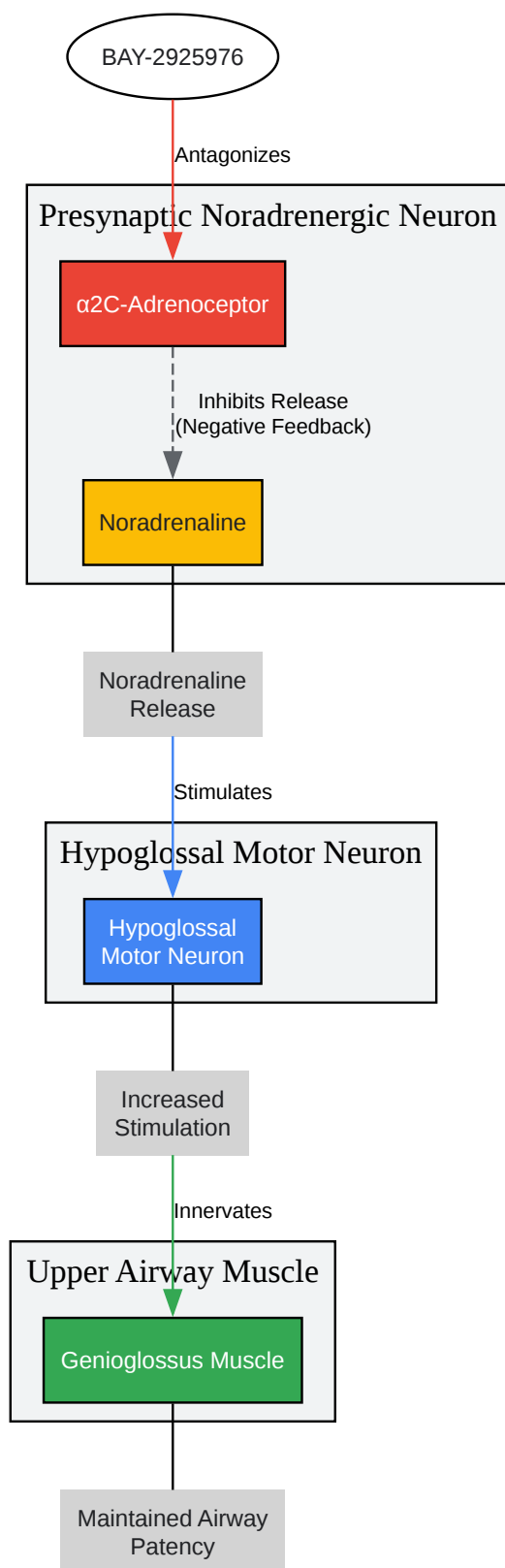
Parameter	Value	Species/System	Reference
In Vitro Potency			
IC50 vs. α 2C-adrenoceptor	86 nM	Cellular Assay	[1]
Kd for α 2C-adrenoceptor	24 nM	Binding Assay	[1]
Pharmacokinetics			
Oral Bioavailability	~70%	Rats, Dogs, Minipigs	[1]
Clearance	1.1 - 1.6 L/h/kg	Rats, Dogs, Minipigs	[1]
Caco-2 Permeability Ratio	1:1	In Vitro	[1]

In Vivo Efficacy in a Pig Model of Obstructive Sleep Apnea

Administration Route	Key Findings	Duration of Action	Reference
Intraduodenal	Dose-dependently reversed upper airway collapse.	> 390 minutes	[1]
Intragastric (in combination with intranasal bafrekalanat 0.3 μ g)	Maintained open upper airways for several hours.	Several hours	[1]

Signaling Pathway

The proposed mechanism of action of **BAY-2925976** is to enhance the neural stimulation of the genioglossus muscle, a key muscle in maintaining upper airway patency.



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Caption: Proposed mechanism of action for **BAY-2925976** in obstructive sleep apnea.

Experimental Protocols

Obstructive Sleep Apnea (OSA) Pig Model

This protocol is based on established methods for studying OSA in obese minipigs, which can spontaneously develop the condition.

Objective: To evaluate the efficacy of **BAY-2925976** in reducing the incidence of upper airway collapse during sleep.

Animals: Adult obese minipigs with a body mass index (BMI) > 48 kg/m², which have been shown to exhibit naturally occurring OSA.

Housing and Acclimatization: Animals are housed in an environment that allows for monitoring of sleep and respiration. They are acclimated to wearing monitoring equipment.

Surgical Preparation (if required for dosing):

- For intraduodenal administration, a cannula is surgically implanted into the proximal duodenum. This allows for direct administration of the test compound, bypassing gastric emptying.
- Animals are allowed to recover fully from surgery before any studies are initiated.

Polysomnography Recording:

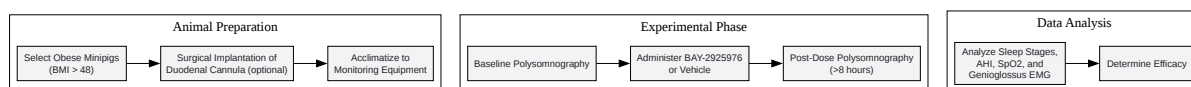
- Electroencephalogram (EEG), Electrooculogram (EOG), and Electromyogram (EMG): To monitor and classify sleep stages (Wake, NREM, REM).
- Respiratory Parameters:
 - Airflow: Measured using a nasal mask or thermistors.
 - Respiratory Effort: Measured using thoracic and abdominal belts.
 - Oxygen Saturation (SpO₂): Monitored with a pulse oximeter.
 - Snoring: Recorded with a microphone.

- Genioglossus EMG: To measure the activity of the primary upper airway dilator muscle. Bipolar intramuscular electrodes are inserted into the genioglossus muscle.

Experimental Procedure:

- Acclimate the animal to the recording setup.
- Record baseline polysomnography data for a defined period to establish the frequency of apneas and hypopneas.
- Administer **BAY-2925976** or vehicle. For dose-response studies, different doses are administered on separate days with an adequate washout period.
 - Intraduodenal Administration: The compound is dissolved in a suitable vehicle and infused through the duodenal cannula.
- Continuously record polysomnography data for at least 8 hours post-administration.
- Analyze the data to determine the apnea-hypopnea index (AHI), duration and frequency of apneas/hypopneas, and changes in oxygen saturation in the different sleep stages.

Logical Workflow for the OSA Pig Model Study:



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Caption: Workflow for evaluating **BAY-2925976** in an obstructive sleep apnea pig model.

Genioglossus Muscle Electromyography (EMG)

Objective: To quantify the effect of **BAY-2925976** on the activity of the genioglossus muscle.

Procedure:

- **Electrode Placement:** Fine-wire bipolar electrodes are inserted into the body of the genioglossus muscle. Placement is guided by anatomical landmarks and confirmed by observing EMG activity during tongue protrusion.
- **Signal Acquisition:** The EMG signal is amplified, band-pass filtered (e.g., 100-1000 Hz), and digitized.
- **Data Analysis:**
 - The raw EMG signal is rectified and integrated.
 - **Tonic Activity:** The average EMG activity during the expiratory phase of respiration.
 - **Phasic (Inspiratory) Activity:** The peak EMG activity during the inspiratory phase, with the tonic activity subtracted.
 - The effects of **BAY-2925976** are quantified by comparing the tonic and phasic EMG activity before and after drug administration.

Combination Study with Bafrekalant

Objective: To assess the synergistic or additive effects of **BAY-2925976** (an α_2C -adrenoceptor antagonist) and bafrekalant (a TASK channel blocker) on upper airway patency.

Procedure:

- Follow the general protocol for the OSA pig model.
- Administer **BAY-2925976** via the intragastric route (e.g., through a gavage tube or the duodenal cannula).
- At a specified time relative to the **BAY-2925976** administration, administer bafrekalant (0.3 μ g) intranasally.
- Monitor polysomnography and genioglossus EMG as described above to evaluate the combined effect on OSA parameters.

Pharmacokinetic (PK) Studies

Objective: To determine the pharmacokinetic profile of **BAY-2925976** in relevant animal species (rats, dogs, minipigs).

Procedure:

- Dosing: Administer a single dose of **BAY-2925976** via the intended clinical route (oral) and intravenously (to determine bioavailability).
- Blood Sampling: Collect serial blood samples at predefined time points (e.g., pre-dose, 0.25, 0.5, 1, 2, 4, 6, 8, 12, and 24 hours post-dose).
- Plasma Analysis:
 - Process blood samples to obtain plasma.
 - Analyze plasma concentrations of **BAY-2925976** using a validated analytical method (e.g., LC-MS/MS).
- Data Analysis: Use pharmacokinetic software to calculate key parameters such as C_{max}, T_{max}, AUC, half-life, clearance, and oral bioavailability.

Safety Pharmacology

During the in vivo efficacy studies in the pig model, key safety parameters were monitored.

- Cardiovascular: Heart rate and blood pressure were monitored continuously. The available data indicates that **BAY-2925976** did not cause an increase in heart rate or blood pressure in the OSA pig model.^[1]

Conclusion

The preclinical data for **BAY-2925976** suggest that it is a promising candidate for the treatment of obstructive sleep apnea. The in vivo studies in a pig model of OSA have demonstrated its ability to reverse upper airway collapse and enhance genioglossus muscle activity, consistent with its mechanism of action as an $\alpha 2C$ -adrenoceptor antagonist. The protocols outlined above

provide a framework for the continued investigation of **BAY-2925976** and similar compounds in this therapeutic area.

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- To cite this document: BenchChem. [Application Notes and Protocols for In Vivo Studies of BAY-2925976]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15544760/docs#application-notes-and-protocols-for-in-vivo-studies-of-bay-2925976>]

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